

# Application Notes and Protocols for NSC59984

## Stock Solution Preparation in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: NSC59984

Cat. No.: B15582338

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These application notes provide a comprehensive guide for the preparation, storage, and handling of **NSC59984** stock solutions in Dimethyl Sulfoxide (DMSO). Adherence to these protocols is crucial for ensuring the stability, and efficacy of the compound in downstream experimental applications.

## Introduction

**NSC59984** is a small molecule activator of the p53 pathway, which demonstrates selective cytotoxicity towards cancer cells.<sup>[1][2]</sup> It functions by inducing the degradation of mutant p53 protein and activating p73, thereby restoring p53 signaling.<sup>[2][3][4]</sup> Proper preparation of stock solutions is the first critical step for obtaining reliable and reproducible results in both in vitro and in vivo studies. DMSO is a common solvent for **NSC59984**, but careful handling is required to maintain the compound's integrity.<sup>[5][6]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data for **NSC59984**.

Parameter	Value	Reference
Molecular Weight	265.27 g/mol	[5][6]
Molecular Formula	C <sub>12</sub> H <sub>15</sub> N <sub>3</sub> O <sub>4</sub>	[1][5]
Appearance	Light yellow to yellow solid	[5]
CAS Number	803647-40-7	[5][6]
Solubility in DMSO	≥38-53 mg/mL (≥143.25 - 199.79 mM)	[5][6]
Powder Storage	-20°C for up to 3 years or 4°C for up to 2 years	[2][5]
Stock Solution Storage	-80°C for up to 2 years; -20°C for up to 1 year	[5][6]

## Experimental Protocols

### Materials and Equipment

- **NSC59984** powder
- Anhydrous/dry, high-purity DMSO (newly opened bottle recommended)[5][6]
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

### Preparation of a 10 mM NSC59984 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions.

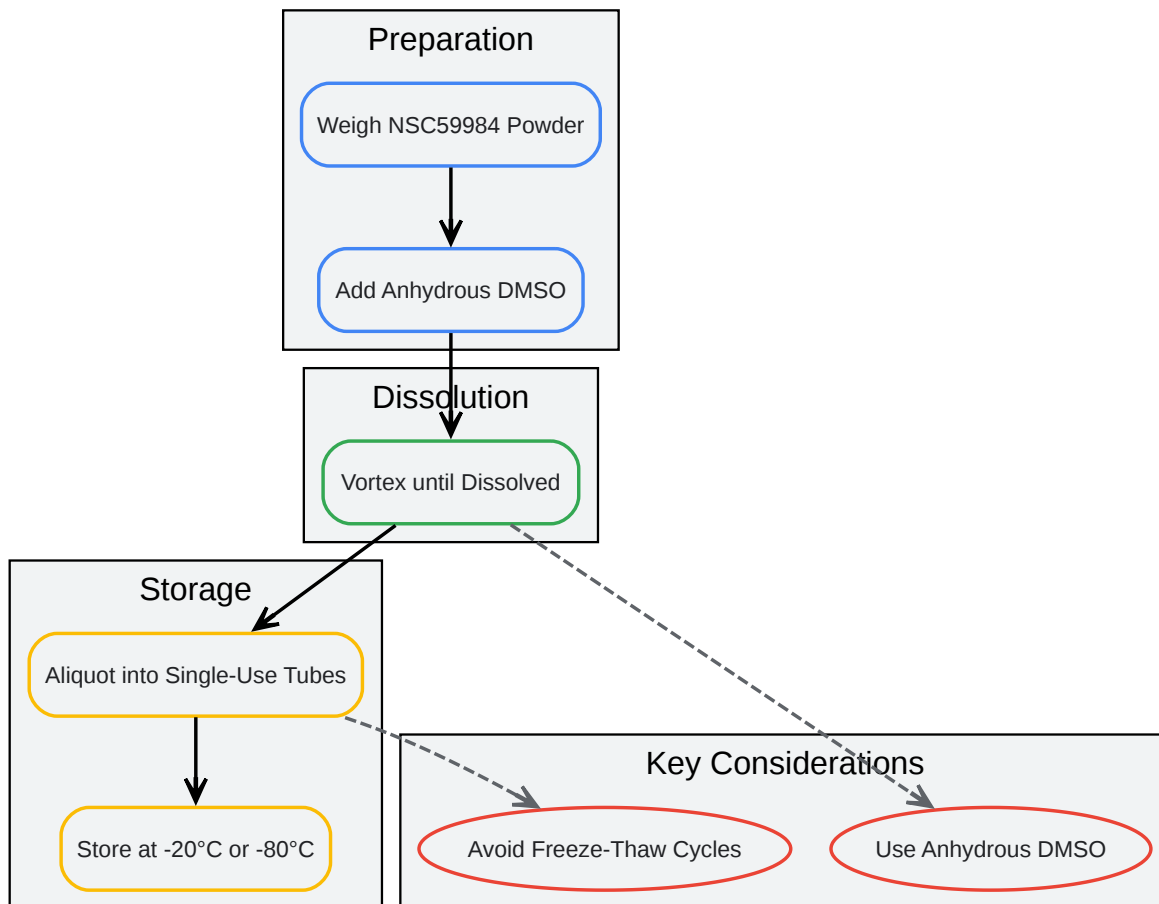
- Pre-warm DMSO: Bring the anhydrous DMSO to room temperature before opening to prevent moisture condensation.[\[5\]](#)[\[6\]](#)
- Weigh **NSC59984**: On a calibrated analytical balance, accurately weigh out the desired amount of **NSC59984** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.65 mg of **NSC59984**.
  - Calculation:
    - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{moles}$
    - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
    - $\text{moles} \times \text{Molecular Weight (g/mol)} = \text{mass (g)}$
    - $0.00001 \text{ moles} \times 265.27 \text{ g/mol} = 0.00265 \text{ g} = 2.65 \text{ mg}$
- Dissolution: Add the weighed **NSC59984** powder to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[\[5\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[\[6\]](#)
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[5\]](#)[\[6\]](#)

Note: It is crucial to use newly opened, anhydrous DMSO as its hygroscopic nature can lead to the absorption of moisture, which will significantly decrease the solubility of **NSC59984**.[\[5\]](#)[\[6\]](#)

## Visualized Workflows and Pathways

### Experimental Workflow for Stock Solution Preparation

## Experimental Workflow for NSC59984 Stock Solution Preparation

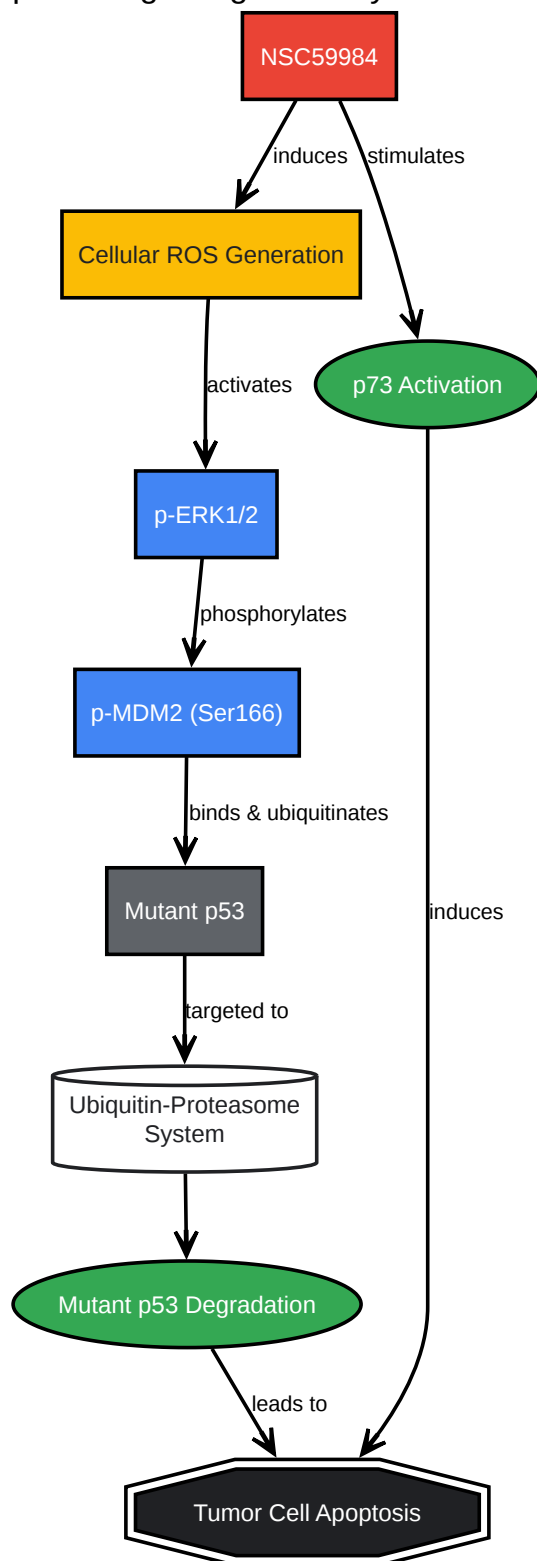


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Caption: Workflow for preparing **NSC59984** stock solution.

## Signaling Pathway of NSC59984

## Simplified Signaling Pathway of NSC59984

[Click to download full resolution via product page](#)Caption: **NSC59984** mechanism of action in cancer cells.

## Safety Precautions

**NSC59984** is intended for research use only. Standard laboratory safety procedures should be followed. Wear appropriate personal protective equipment, including a lab coat, safety glasses, and gloves, when handling the compound and its solutions. Avoid inhalation of the powder and contact with skin and eyes.

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## References

- 1. NSC59984 | CAS 803647-40-7 | p53-MDM2 inhibitor | StressMarq Biosciences Inc. [[stressmarq.com](http://stressmarq.com)]
- 2. NSC 319726 | p53 activator | CAS 71555-25-4 | Buy NSC 319726 from Supplier InvivoChem [[invivochem.com](http://invivochem.com)]
- 3. Small molecule NSC59984 restores p53 pathway signaling and anti-tumor effects against colorectal cancer via p73 activation and degradation of mutant p53 - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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